

using 2-(2-Hydroxy-3-methoxy-5-methylphenyl)acetonitrile as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 2-(2-Hydroxy-3-methoxy-5-methylphenyl)acetonitrile

CAS No.: 54208-60-5

Cat. No.: B3271170

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Application Note: **2-(2-Hydroxy-3-methoxy-5-methylphenyl)acetonitrile** as a Strategic Intermediate in Antitumor Alkaloid Synthesis

Executive Summary

2-(2-Hydroxy-3-methoxy-5-methylphenyl)acetonitrile (referred to herein as HMM-CN) is a privileged benzyl cyanide scaffold used primarily in the synthesis of Tetrahydroisoquinoline (THIQ) antitumor antibiotics. Its specific substitution pattern—a 2-hydroxy, 3-methoxy, 5-methyl arrangement—is structurally homologous to the "A-ring" of potent marine alkaloids such as Saframycin A, Renieramycin, and analogs of Trabectedin (Ecteinascidin 743).

Beyond its role in oncology drug discovery, HMM-CN serves as a versatile precursor for benzofuran derivatives via internal cyclization and substituted phenethylamines via reduction. This guide outlines the synthesis of HMM-CN, its conversion into the THIQ pharmacophore via the Pictet-Spengler reaction, and quality control parameters for pharmaceutical applications.

Chemical Specifications & Properties

Property	Specification
IUPAC Name	2-(2-Hydroxy-3-methoxy-5-methylphenyl)acetonitrile
Molecular Formula	C ₁₀ H ₁₁ NO ₂
Molecular Weight	177.20 g/mol
Appearance	Off-white to pale yellow crystalline solid
Melting Point	114–116 °C (Lit.[1] analogs range 110–120 °C)
Solubility	Soluble in DMSO, DMF, MeOH, DCM; slightly soluble in water.
Key Functional Groups	Phenol (C2), Nitrile (C1-sidechain), Methoxy (C3), Methyl (C5)
Storage	2–8 °C, inert atmosphere (Ar/N ₂). Hygroscopic.

Synthesis Protocol: Preparation of HMM-CN

Context: HMM-CN is typically synthesized from Creosol (2-methoxy-4-methylphenol) via chloromethylation followed by cyanation. This route preserves the sensitive phenolic moiety while installing the carbon backbone required for downstream alkaloid synthesis.

Step 1: Chloromethylation of Creosol

- Objective: Install a chloromethyl group at the ortho position to the phenol (C6 of creosol, becoming C1 of the product).
- Reagents: Creosol, Paraformaldehyde, Concentrated HCl, Zinc Chloride (catalyst).
- Procedure:
 - Dissolve Creosol (1.0 eq) in diethyl ether or dioxane.
 - Add Paraformaldehyde (1.5 eq) and ZnCl₂ (0.5 eq).

- Bubble dry HCl gas through the mixture at 0–5 °C for 2 hours.
- Allow to stand at room temperature for 12 hours.
- Workup: Pour into ice water. Extract with ethyl acetate.^[2] Wash organic layer with brine and NaHCO₃. Dry over MgSO₄.
- Product: 2-Hydroxy-3-methoxy-5-methylbenzyl chloride. (Unstable; use immediately).

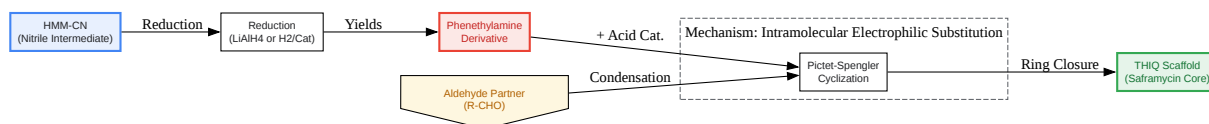
Step 2: Cyanation (The HMM-CN Formation)

- Objective: Displace the chloride with a nitrile group.
- Reagents: Sodium Cyanide (NaCN) or Trimethylsilyl Cyanide (TMSCN), DMF or DMSO.
- Procedure:
 - Suspend NaCN (1.2 eq) in dry DMF at room temperature.
 - Add the benzyl chloride intermediate (from Step 1) dropwise over 30 minutes. Maintain temperature <30 °C to prevent polymerization.
 - Stir at 40 °C for 4–6 hours. Monitor via TLC (Hexane:EtOAc 3:1).
 - Quench: Pour into a mixture of ice/water and dilute HCl (pH ~4). Caution: HCN risk; perform in a well-ventilated fume hood.
 - Purification: Extract with DCM. Recrystallize from Ethanol/Hexane to yield HMM-CN.

Application Protocol: Synthesis of Antitumor THIQ Scaffolds

The primary pharmaceutical utility of HMM-CN is its conversion into the 1,2,3,4-Tetrahydroisoquinoline core, the structural engine of Saframycin-class antibiotics.

Workflow Logic (Graphviz Visualization)



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Caption: Conversion of HMM-CN to the pharmacologically active Tetrahydroisoquinoline (THIQ) core via reduction and Pictet-Spengler cyclization.

Detailed Methodology

A. Reduction to Phenethylamine

- Reagents: Lithium Aluminum Hydride (LiAlH₄) in dry THF.
- Process: Add HMM-CN (1.0 eq) to a suspension of LiAlH₄ (2.0 eq) in THF at 0 °C. Reflux for 3 hours.
- Result: 2-(2-Hydroxy-3-methoxy-5-methylphenyl)ethanamine.
- Significance: This amine is the nucleophile required for the next step.

B. Pictet-Spengler Cyclization

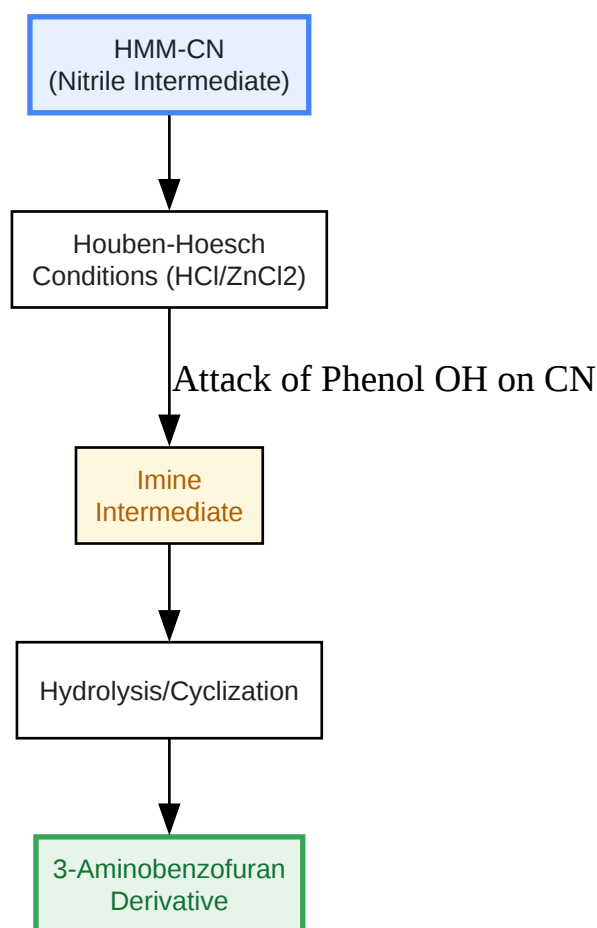
- Mechanism: The electron-rich phenol ring (activated by the 2-OH and 3-OMe groups) attacks the iminium ion formed between the amine and an aldehyde.
- Reagents: The Phenethylamine (from Step A), an Aldehyde (e.g., Pyruvate ester or simple aldehyde), Trifluoroacetic Acid (TFA) or HCl.
- Procedure:
 - Dissolve amine (1.0 eq) and aldehyde (1.1 eq) in DCM.
 - Add TFA (2.0 eq) at 0 °C. Stir at RT for 12 hours.

- Outcome: Formation of the Tetrahydroisoquinoline ring.[3][4][5]
- Pharma Relevance: This specific substitution pattern directs the cyclization to the para position relative to the activating hydroxyl, creating the specific isomer found in Ecteinascidin 743.

Alternative Application: Benzofuran Synthesis

HMM-CN can also undergo cyclization to form Benzofuran-3-amine derivatives, which are valuable scaffolds for anti-inflammatory and analgesic drugs.

Workflow Logic (Graphviz Visualization)



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Caption: Intramolecular cyclization of HMM-CN to form Benzofuran scaffolds.

Protocol:

- Dissolve HMM-CN in glacial acetic acid.
- Add concentrated H₂SO₄ or pass dry HCl gas.
- Heat to 60–80 °C. The phenolic oxygen attacks the nitrile carbon (activated by acid).
- Hydrolysis yields the 3-acylbenzofuran or 3-aminobenzofuran depending on workup.

References

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